

BP Fluor 405 DBCO: A Technical Guide to Solubility and Storage

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Compound of Interest

Compound Name: BP Fluor 405 DBCO

Cat. No.: B15601528

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This in-depth technical guide provides essential information on the solubility and storage conditions for **BP Fluor 405 DBCO**, a blue-fluorescent dye integral to various multi-color applications, including flow cytometry and super-resolution microscopy. Adherence to these guidelines is critical for ensuring the reagent's stability, performance, and the reproducibility of experimental results.

Core Properties and Handling

BP Fluor 405 DBCO is a water-soluble dye ideally excited by the 407 nm spectral line of the krypton laser or the 408 nm violet laser diode.^{[1][2]} It is utilized in copper-free click chemistry reactions, where the dibenzocyclooctyne (DBCO) group reacts with azide-containing molecules to form a stable triazole linkage. This reaction is advantageous in biological applications where the cytotoxicity of a copper catalyst is a concern.^{[1][3]}

The compound is typically shipped at ambient temperature and is stable for several weeks under these conditions, accommodating for the time spent in transit and customs.^[4]

Solubility Profile

BP Fluor 405 DBCO exhibits solubility in a range of common laboratory solvents. While precise quantitative solubility data (e.g., mg/mL) is not consistently published by manufacturers, the qualitative solubility is well-established. For optimal performance, it is recommended to

prepare fresh solutions for each experiment. If a stock solution is prepared, it should be stored under the appropriate conditions as outlined in the subsequent section.

Solvent	Solubility
Water	Soluble
Dimethyl sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble

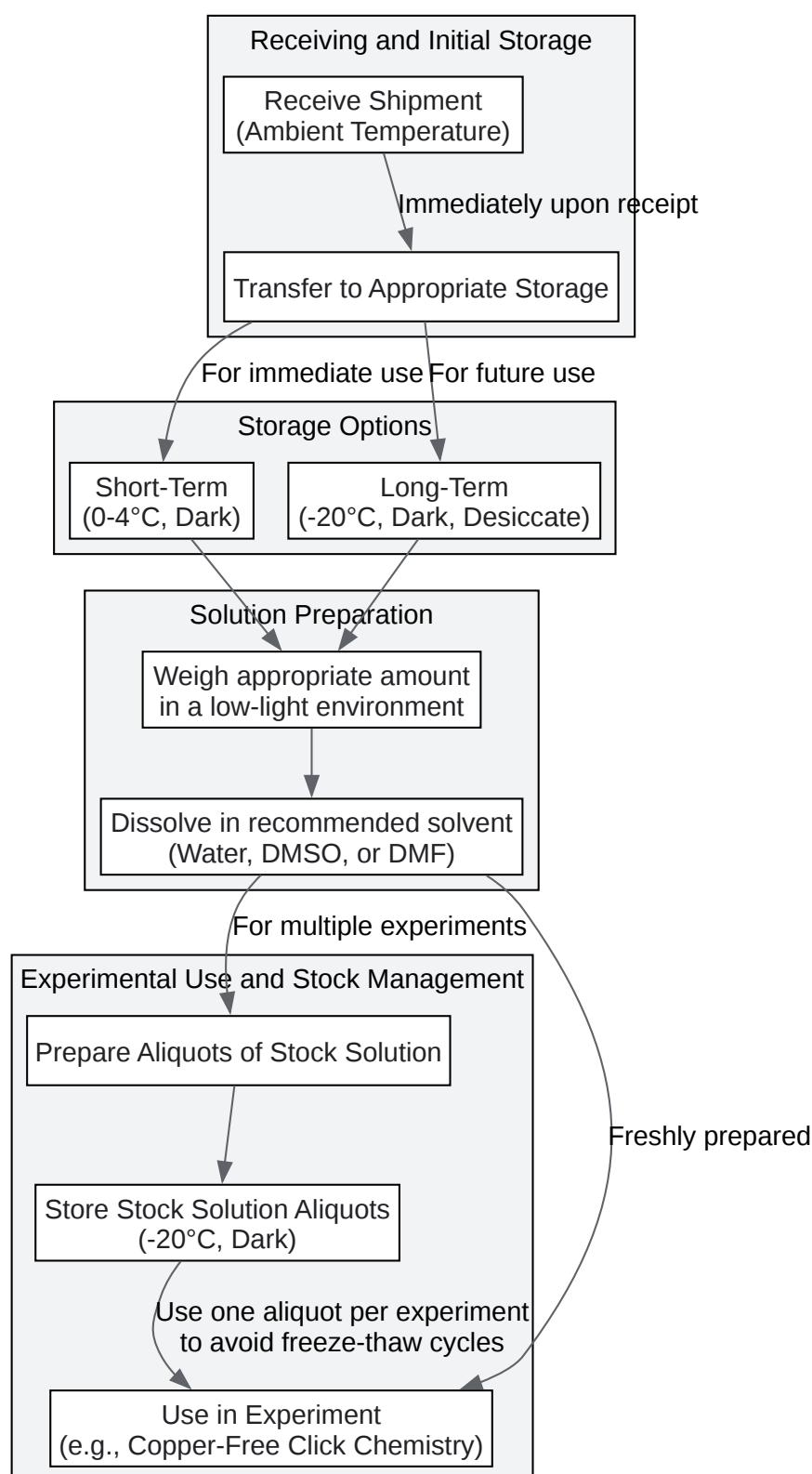
Storage Conditions

Proper storage of **BP Fluor 405 DBCO** is paramount to maintaining its chemical integrity and fluorescent properties. The compound is sensitive to light and should be stored accordingly. A shelf life of over two years can be expected when stored correctly.^[4]

Condition	Temperature	Duration	Additional Notes
Short-term Storage	0 - 4 °C	Days to Weeks	Keep dry and dark.
Long-term Storage	-20 °C	Months to Years	Keep dry and dark.
Stock Solution Storage	-20 °C	Up to several months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.

Experimental Workflow and Best Practices

The following diagram illustrates the recommended workflow from receiving and storing the reagent to its use in an experimental setting. This process is designed to minimize degradation and ensure consistent performance.



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Caption: Workflow for proper handling of **BP Fluor 405 DBCO**.

Experimental Protocol: General Guidelines for Stock Solution Preparation

While specific experimental protocols will vary based on the application, the following provides a general guideline for preparing a stock solution of **BP Fluor 405 DBCO**.

- **Acclimatization:** Allow the vial of **BP Fluor 405 DBCO** to equilibrate to room temperature before opening to prevent condensation of moisture onto the product.
- **Reconstitution:** In a low-light environment, add the desired volume of an appropriate solvent (e.g., DMSO, DMF, or water) to the vial to achieve the target concentration. Some manufacturers provide online calculators to aid in determining the required solvent volume.
- **Dissolution:** Gently vortex or sonicate the vial to ensure the complete dissolution of the compound.
- **Aliquoting and Storage:** If the entire solution will not be used immediately, it is highly recommended to aliquot the stock solution into smaller, single-use volumes. Store these aliquots at -20°C, protected from light. This practice minimizes the number of freeze-thaw cycles, which can degrade the quality of the fluorescent dye over time.

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- To cite this document: BenchChem. [BP Fluor 405 DBCO: A Technical Guide to Solubility and Storage]. BenchChem, [2025]. [Online PDF]. Available at:

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